

preparing NRX-1933 stock solution and storage

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Compound of Interest

Compound Name: NRX-1933

Cat. No.: B11929263

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Application Notes and Protocols for NRX-1933

Abstract

These application notes provide detailed protocols for the preparation, storage, and handling of **NRX-1933**, a molecular glue that enhances the interaction between β -catenin and β -TrCP, promoting the ubiquitination and degradation of mutated β -catenin.^{[1][2][3][4]} This document is intended for researchers, scientists, and drug development professionals working on oncogenic pathways, particularly those involving aberrant Wnt/ β -catenin signaling.^[1]

Product Information

Chemical and Physical Properties

NRX-1933 is a small molecule enhancer of the E3 ligase-substrate interaction between β -TrCP and β -catenin.^{[1][2]} Its properties are summarized below.

Property	Value	Reference
Molecular Weight	350.26 g/mol	[1][2][5]
Molecular Formula	C ₁₄ H ₉ F ₃ N ₆ O ₂	[1][2][5]
CAS Number	2763260-30-4	[1][2]
Appearance	White to off-white solid	[1][2]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[1][2][5]
Solubility in DMSO	83.33 mg/mL (237.91 mM)	[1][5][6]

Preparation of Stock Solutions

Materials Required

- **NRX-1933** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Bath sonicator
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Pre-Equilibration:** Allow the **NRX-1933** powder vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Weigh the desired amount of **NRX-1933** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.35 mg of **NRX-1933**.

- **Dissolution:** Add the appropriate volume of high-purity DMSO to the vial containing the **NRX-1933** powder. It is crucial to use anhydrous or newly opened DMSO, as hygroscopic DMSO can negatively impact solubility.^[1]
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication:** Place the vial in a bath sonicator for 10-15 minutes to ensure complete dissolution, as this is recommended for achieving maximum solubility.^{[1][5][6]} The solution should be clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials or microcentrifuge tubes.^[1]

Stock Solution Calculation Guide

The following table provides calculations for preparing common stock solution concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.35 mg	1.75 mg	3.50 mg
10 mM	3.50 mg	17.51 mg	35.03 mg
50 mM	17.51 mg	87.57 mg	175.13 mg

Formula: Mass (mg) = Desired Concentration (mM) × Molecular Weight (g/mol) × Volume (L)

Storage and Stability

Proper storage is critical to maintain the activity of **NRX-1933**.

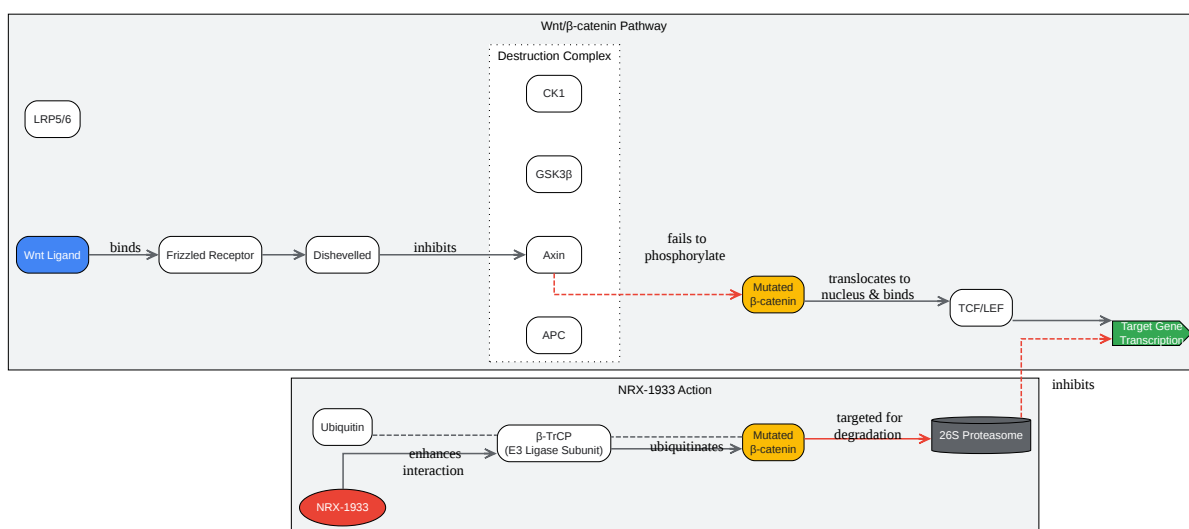
Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	3 years	Store in a desiccator to protect from moisture. [1] [6]
Stock Solution	-80°C	6 months	Recommended for long-term storage. [1]
Stock Solution	-20°C	1 month	Suitable for short-term storage. [1]

Note: Always aliquot stock solutions to prevent product inactivation from repeated freeze-thaw cycles.[\[1\]](#)

Mechanism of Action and Experimental Workflow

Signaling Pathway of NRX-1933

NRX-1933 acts as a molecular glue to enhance the binding of mutated β -catenin to the E3 ubiquitin ligase SCF β -TrCP. This leads to increased ubiquitination and subsequent proteasomal degradation of oncogenic β -catenin, thereby inhibiting the Wnt signaling pathway.

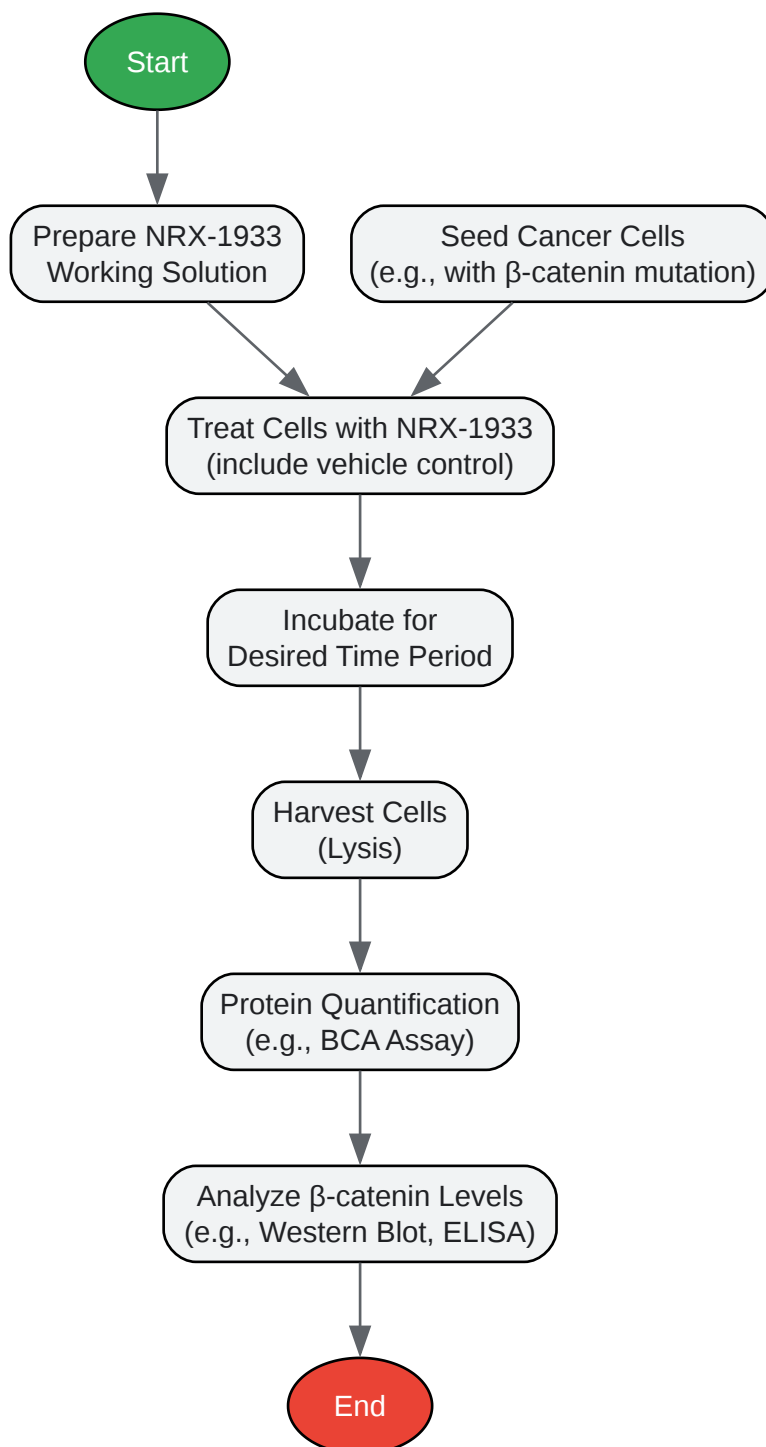


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Caption: **NRX-1933** promotes mutated β-catenin degradation.

General Experimental Workflow for Cell-Based Assays

This diagram outlines a typical workflow for evaluating the effect of **NRX-1933** on β -catenin levels in cancer cell lines.

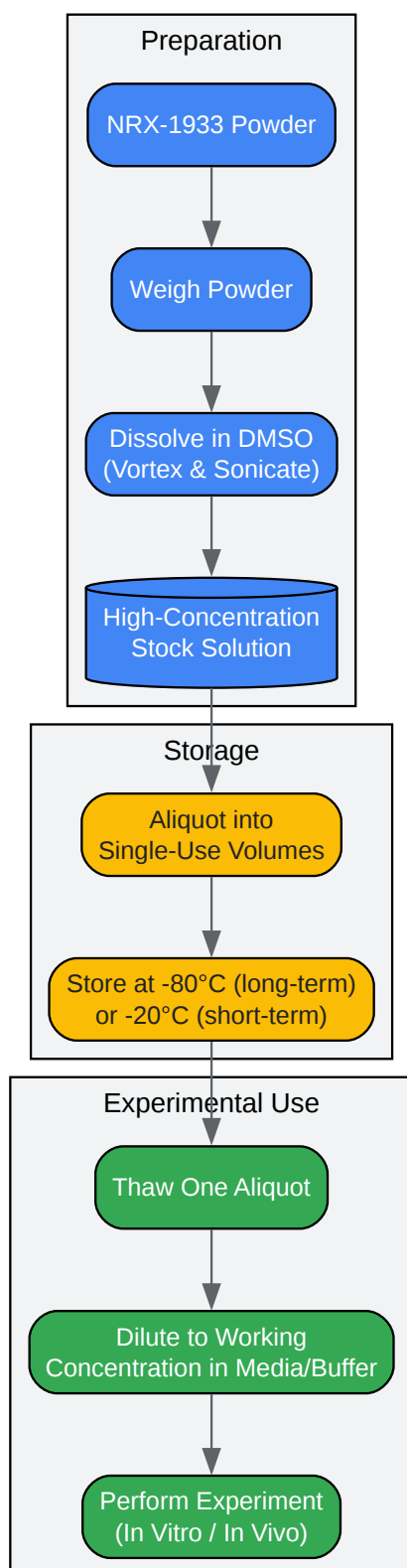


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Caption: Workflow for assessing **NRX-1933** activity in cells.

Logical Flow: From Powder to Experiment

This chart shows the logical progression and key decision points when preparing and using **NRX-1933**.



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Caption: Logical steps for **NRX-1933** preparation and use.

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